

A Technical Guide to N-Isovaleroylglycine-d2 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Isovaleroylglycine-d2*

Cat. No.: *B12424378*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability and research applications of **N-Isovaleroylglycine-d2**. This deuterated internal standard is a crucial tool for the accurate quantification of N-isovalerylglycine, a significant biomarker in the study of metabolic disorders, particularly isovaleric acidemia.

Introduction to N-Isovaleroylglycine and its Deuterated Analog

N-Isovaleroylglycine is an acylglycine that accumulates in individuals with isovaleric acidemia, an inherited metabolic disorder affecting the leucine catabolism pathway.^{[1][2]} Its detection and quantification in biological fluids are essential for the diagnosis and monitoring of this condition. **N-Isovaleroylglycine-d2**, a stable isotope-labeled version of the molecule, serves as an ideal internal standard for mass spectrometry-based analytical methods. Its near-identical chemical and physical properties to the endogenous analyte, with a distinct mass difference, allow for precise and accurate quantification by correcting for variations during sample preparation and analysis.^{[3][4]}

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **N-Isovaleroylglycine-d2** and its other deuterated variants (e.g., d9) for research purposes. The quality and specifications of the product can vary between

suppliers. Researchers should carefully consider parameters such as chemical purity and isotopic enrichment to ensure the reliability of their experimental results. Below is a summary of commercially available N-Isovaleroylglycine deuterated standards.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Available Formats
MedChemExpress	N-Isovaleroylglycine-d2	1219795-09-1	C ₇ H ₁₁ D ₂ NO ₃	161.20	>98% (by HPLC)	Not specified	Solid
Santa Cruz Biotechnology	N-Iso Valerylglycine-d9	1330037-21-2	C ₇ H ₄ D ₉ NO ₃	168.24	Not specified	Not specified	Solid
Toronto Research Chemicals (via Fisher Scientific)	N-Iso Valerylglycine-d9	1330037-21-2	C ₇ H ₄ D ₉ NO ₃	168.24	Not specified	Not specified	2.5mg

Note: Data is compiled from publicly available information on supplier websites. For the most current and detailed specifications, it is recommended to consult the Certificate of Analysis (CoA) provided by the supplier for a specific lot number.

Experimental Protocols: Quantification of N-Isovaleroylglycine in Biological Samples using LC-MS/MS

The use of **N-Isovaleroylglycine-d2** as an internal standard is central to the accurate quantification of N-isovaleryl glycine in biological matrices such as urine and blood by Liquid

Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: Butylation of Urinary Acylglycines

This protocol is adapted from methodologies described for the analysis of acylglycines in urine. [5]

- **Sample Collection:** Collect a random urine sample. For quantitative analysis, it is advisable to normalize the results to creatinine concentration.
- **Internal Standard Spiking:** To a defined volume of urine (e.g., 100 μ L), add a known amount of **N-Isovaleroylglycine-d2** solution in a suitable solvent (e.g., methanol).
- **Derivatization with Butanolic HCl:**
 - Add 1 mL of 3N butanolic HCl to the urine sample.
 - Incubate the mixture at 65°C for 20 minutes to convert the acylglycines to their butyl esters.
 - After incubation, evaporate the sample to dryness under a stream of nitrogen.
- **Reconstitution:** Reconstitute the dried residue in a suitable volume of the initial mobile phase for LC-MS/MS analysis (e.g., 100 μ L of water/acetonitrile with formic acid).

LC-MS/MS Analysis

The following are general guidelines for setting up an LC-MS/MS method for the analysis of N-isovaleryl glycine butyl ester and its deuterated internal standard.

- **Liquid Chromatography (LC):**
 - **Column:** A C18 reversed-phase column is typically used for the separation of these compounds.
 - **Mobile Phase:** A gradient of water with 0.1% formic acid (Mobile Phase A) and acetonitrile with 0.1% formic acid (Mobile Phase B) is commonly employed.

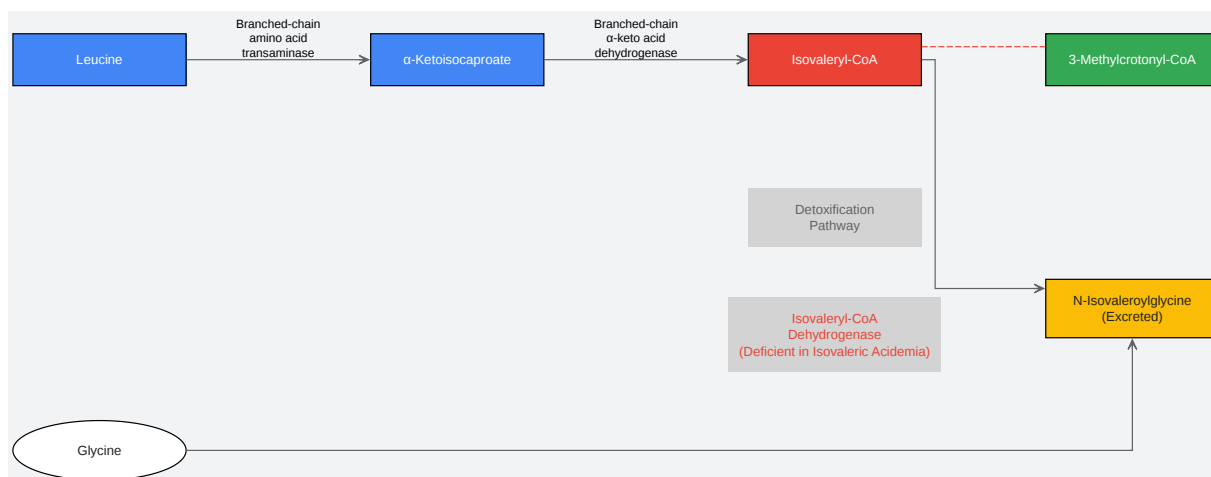
- Flow Rate: A flow rate in the range of 0.3-0.5 mL/min is typical.
- Injection Volume: 5-10 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode is generally used for the detection of the butyl esters of acylglycines.
 - Multiple Reaction Monitoring (MRM): The mass spectrometer is operated in MRM mode to monitor specific precursor-to-product ion transitions for both the analyte and the internal standard. This provides high selectivity and sensitivity.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Ionization Mode
N-Isovalerylglycine (butyl ester)	[M+H] ⁺	To be determined empirically	Positive ESI
N-Isovaleroylglycine- d2 (butyl ester)	[M+H] ⁺	To be determined empirically	Positive ESI

Note: The specific m/z values for the precursor and product ions of the butylated derivatives need to be optimized for the specific instrument being used. This typically involves infusing a standard solution of the analyte and its deuterated analog into the mass spectrometer to determine the optimal fragmentation pattern.

Signaling Pathways and Metabolic Context

N-Isovaleroylglycine is a key metabolite in the context of leucine metabolism. A defect in the enzyme isovaleryl-CoA dehydrogenase leads to the accumulation of isovaleryl-CoA, which is then conjugated with glycine to form N-isovalerylglycine for excretion.

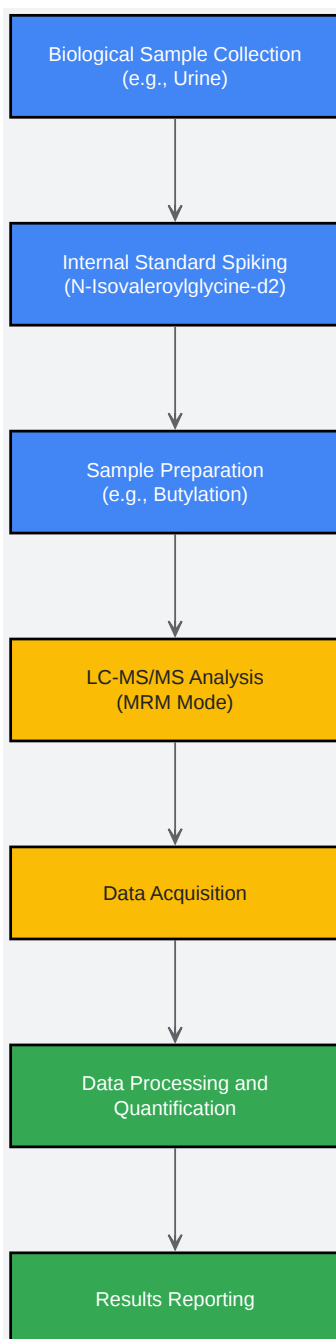


[Click to download full resolution via product page](#)

Caption: Leucine catabolism and the formation of N-Isovalerylglycine in Isovaleric Acidemia.

Experimental Workflow for Acylglycine Analysis

The overall workflow for the quantification of N-isovalerylglycine in a research setting involves several key stages, from sample acquisition to data analysis.



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for the quantification of N-isovaleryl glycine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. revvity.com [revvity.com]
- 2. Isovaleric Acidemia: New Aspects of Genetic and Phenotypic Heterogeneity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to N-Isovaleroylglycine-d2 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12424378#commercial-suppliers-of-n-isovaleroylglycine-d2-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com